

Application Notes and Protocols for Measuring Locustatachykinin II Activity Using Calcium Imaging

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Compound of Interest

Compound Name: *Locustatachykinin II*

Cat. No.: *B141538*

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Introduction

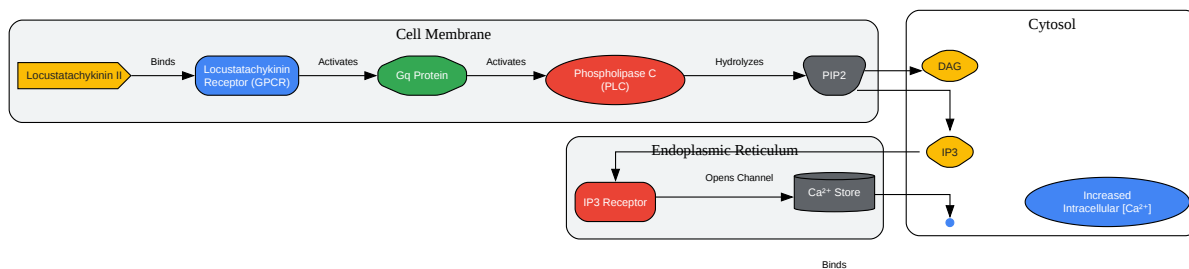
Locustatachykinins (Lom-TKs) are a family of neuropeptides in insects that are homologous to vertebrate tachykinins.[1][2][3] These peptides are involved in various physiological processes, including the regulation of muscle contraction. **Locustatachykinin II** (Lom-TK-II) and other members of this family exert their effects by binding to specific G protein-coupled receptors (GPCRs).[4][5][6] Activation of the Locustatachykinin receptor, a Gq protein-coupled receptor, initiates a signaling cascade that results in the mobilization of intracellular calcium ($[Ca^{2+}]_i$).[5][6] This increase in cytosolic calcium can be quantitatively measured using calcium-sensitive fluorescent dyes, providing a robust method for studying receptor activation and for screening potential agonists or antagonists.

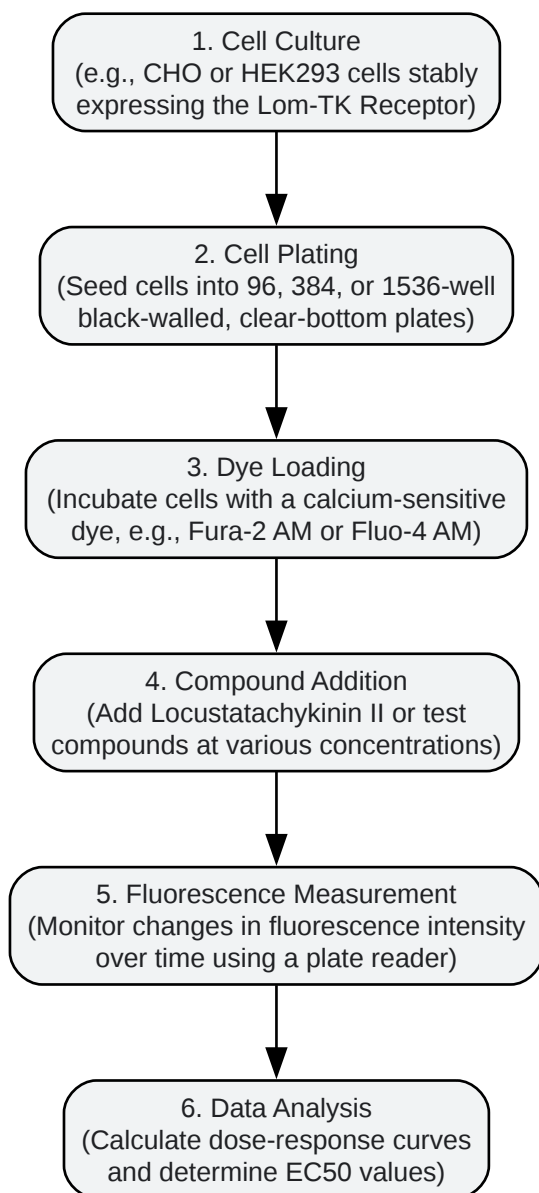
These application notes provide a comprehensive overview and detailed protocols for utilizing calcium imaging techniques to measure the activity of **Locustatachykinin II**.

Signaling Pathway of the Locustatachykinin Receptor

The Locustatachykinin receptor is a G protein-coupled receptor that, upon binding of **Locustatachykinin II**, activates the Gq signaling pathway. This activation leads to the

stimulation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium into the cytoplasm. This transient increase in intracellular calcium is the signal that is detected by calcium-sensitive dyes.^{[5][6]}





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References

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